

Adipic acid-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Adipic acid-d4

Cat. No.: B12314669

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In-Depth Technical Guide to Adipic Acid-d4

This technical guide provides comprehensive information on **Adipic acid-d4** for researchers, scientists, and professionals in drug development. It covers its chemical properties, applications, and a detailed experimental protocol for its use as an internal standard in analytical methodologies.

Core Properties of Adipic Acid-d4

Adipic acid-d4 is a deuterated form of adipic acid, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, particularly as an internal standard for mass spectrometry-based quantitative analysis. Different isotopologues of **Adipic acid-d4** exist, depending on the position of the deuterium atoms.

Quantitative Data Summary

For clarity and easy comparison, the key quantitative data for different isotopologues of **Adipic acid-d4** are summarized in the table below.

Property	Adipic acid-3,3,4,4-d4	Adipic acid-2,2,5,5-d4
CAS Number	121311-78-2[1][2][3][4]	19031-55-1[5]
Molecular Formula	HOOCCH ₂ (CD ₂) ₂ CH ₂ COOH	C ₆ H ₆ D ₄ O ₄
Molecular Weight	150.17 g/mol	150.17 g/mol
Synonyms	Hexanedioic acid-d4, 1,6- Hexanedioic acid, 1,4- Butanedicarboxylic acid	Hexanedioic-2,2,5,5-d4 acid

Application in Quantitative Analysis

Adipic acid-d4 is primarily utilized as an internal standard in analytical chemistry, especially in techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Its chemical properties are nearly identical to the non-deuterated adipic acid, but its increased mass allows it to be distinguished by a mass spectrometer. This allows for accurate quantification of the non-labeled adipic acid in various biological and environmental samples.

Experimental Workflow: Use as an Internal Standard in LC-MS

The following diagram illustrates a typical workflow for using **Adipic acid-d4** as an internal standard for the quantification of adipic acid in a sample using LC-MS.



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LC-MS workflow with an internal standard.

Detailed Experimental Protocol: Quantification of Adipic Acid in Human Plasma

This protocol provides a general framework for the quantification of adipic acid in human plasma using **Adipic acid-d4** as an internal standard with LC-MS.

1. Materials and Reagents:

- Adipic acid (analytical standard)
- **Adipic acid-d4** (internal standard)
- Human plasma (K2-EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

2. Preparation of Standard and Internal Standard Solutions:

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve adipic acid and **Adipic acid-d4** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the adipic acid primary stock solution with a 50:50 methanol/water mixture to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Adipic acid-d4** primary stock solution with a 50:50 methanol/water mixture.

3. Sample Preparation:

- Thaw frozen human plasma samples on ice.
- To 100 μ L of plasma, add 10 μ L of the internal standard working solution (100 ng/mL **Adipic acid-d4**).
- Vortex mix for 10 seconds.
- Add 400 μ L of acetonitrile to precipitate proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

4. LC-MS/MS Conditions:

- Liquid Chromatography:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate adipic acid from other matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.

- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Adipic acid: Q1/Q3 transition (e.g., m/z 145.1 → 127.1)
 - **Adipic acid-d4**: Q1/Q3 transition (e.g., m/z 149.1 → 131.1)

5. Data Analysis:

- Integrate the peak areas for both adipic acid and **Adipic acid-d4**.
- Calculate the peak area ratio of adipic acid to **Adipic acid-d4**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of adipic acid in the plasma samples from the calibration curve.


This technical guide provides a foundational understanding of **Adipic acid-d4** and its application in quantitative analysis. Researchers should further optimize experimental conditions based on their specific instrumentation and sample matrices.

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